

# In-Depth Technical Guide: 9-Methylfluorene-9-carboxylic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9-methylfluorene-9-carboxylic Acid

Cat. No.: B1307454

[Get Quote](#)

CAS Number: 3300-17-2

This technical guide provides a comprehensive overview of **9-methylfluorene-9-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development. It covers the available physicochemical data, a proposed synthetic pathway, and contextual biological activities of related fluorene derivatives.

## Physicochemical Properties

While extensive experimental data for **9-methylfluorene-9-carboxylic acid** is not readily available in public literature, its fundamental properties have been reported. These are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	3300-17-2	[1][2]
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>2</sub>	[1][2]
Molecular Weight	224.25 g/mol	[1]
Boiling Point	315.2 °C at 760 mmHg	[2]
Flash Point	158.6 °C	[2]
Density	1.252 g/cm <sup>3</sup>	[2]
Appearance	Solid	
InChI Key	PUPWRKQSVGUBQS-UHFFFAOYSA-N	
Canonical SMILES	CC1(C2=CC=CC=C2C3=CC=CC=C31)C(=O)O	[2]

## Synthesis and Experimental Protocols

A direct, detailed experimental protocol for the synthesis of **9-methylfluorene-9-carboxylic acid** is not prominently described in the reviewed literature. However, a plausible synthetic route can be conceptualized based on established organic chemistry principles and published syntheses of related fluorene compounds.

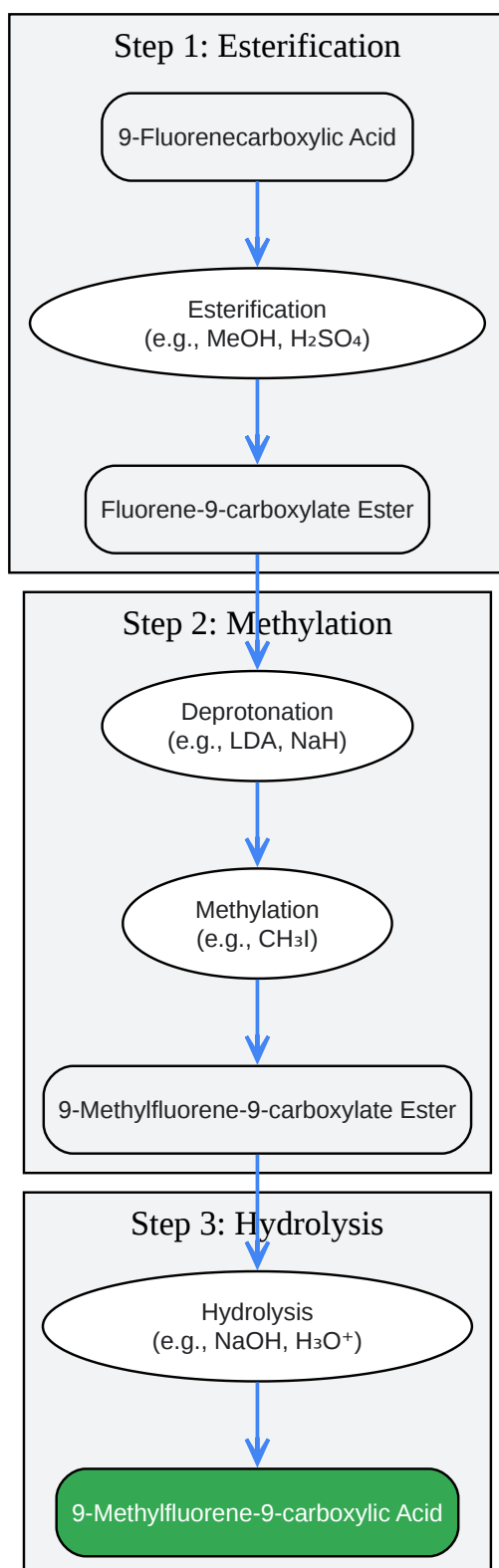
A logical approach would involve the methylation of the ester of 9-fluorenenecarboxylic acid, followed by hydrolysis to yield the target compound. This multi-step synthesis is proposed as follows:

- **Esterification of 9-Fluorenenecarboxylic Acid:** The starting material, 9-fluorenenecarboxylic acid, can be converted to its methyl or ethyl ester to protect the carboxylic acid functionality and prevent unwanted side reactions during the subsequent methylation step.
- **Methylation of the Fluorene-9-carboxylate Ester:** The ester can then be deprotonated at the C9 position using a strong base, followed by quenching with a methylating agent (e.g., methyl iodide) to introduce the methyl group at the desired position.

- Hydrolysis of the Ester: The final step would involve the hydrolysis of the ester group back to a carboxylic acid, yielding **9-methylfluorene-9-carboxylic acid**.

## Proposed Experimental Workflow

The following diagram illustrates the proposed synthetic workflow.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 9-Methyl-9H-fluorene-9-carboxylic acid | C<sub>15</sub>H<sub>12</sub>O<sub>2</sub> | CID 3587802 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 9-Methylfluorene-9-carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1307454#9-methylfluorene-9-carboxylic-acid-cas-number]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

